

Physical and chemical properties of 2-(Benzyloxy)-4-bromophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Benzyloxy)-4-bromophenol

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An In-depth Technical Guide to 2-(Benzyloxy)-4-bromophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological significance of **2-(Benzyloxy)-4-bromophenol**. The information is intended to support research and development efforts in medicinal chemistry, organic synthesis, and pharmacology.

Core Physical and Chemical Properties

2-(Benzyloxy)-4-bromophenol is a versatile synthetic intermediate characterized by the presence of a benzyloxy ether, a phenol, and a bromine atom on an aromatic ring.^[1] These functional groups provide multiple reaction sites for further chemical modifications.

Table 1: Physical and Chemical Properties of **2-(Benzyloxy)-4-bromophenol**

Property	Value	Source
CAS Number	153240-85-8	[1][2][3][4][5]
Molecular Formula	C ₁₃ H ₁₁ BrO ₂	[3][5]
Molecular Weight	279.13 g/mol	[1][3][5]
IUPAC Name	4-bromo-2-(phenylmethoxy)phenol	[1][6]
Synonyms	2-Benzyloxy-4-bromophenol, 4-Bromo-2-(phenylmethoxy)phenol	[6]
Physical Form	White to Yellow Solid	[4]
Storage Conditions	Sealed in a dry environment at 2-8°C	[4]
InChI	InChI=1S/C13H11BrO2/c14-11-6-7-12(15)13(8-11)16-9-10-4-2-1-3-5-10/h1-8,15H,9H2	[1][5][6]
InChIKey	FCRCHBBRZJZSHO-UHFFFAOYSA-N	[1][5]

Note: Specific melting point, boiling point, and solubility data are not readily available in the searched literature but can be determined experimentally.

Synthesis of 2-(Benzyloxy)-4-bromophenol: An Experimental Protocol

The synthesis of **2-(Benzyloxy)-4-bromophenol** can be achieved through a Williamson ether synthesis, a common and effective method for forming ethers. This protocol is based on established methodologies for the synthesis of similar benzyloxy-substituted aromatic compounds.[7]

Objective: To synthesize **2-(Benzyloxy)-4-bromophenol** from 4-bromoresorcinol and benzyl bromide.

Materials:

- 4-bromoresorcinol
- Benzyl bromide
- Potassium carbonate (K_2CO_3)
- Acetone (or another suitable polar aprotic solvent)
- Ethyl acetate
- Water
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-bromoresorcinol in acetone.

- **Base Addition:** Add potassium carbonate to the solution. This will act as a base to deprotonate the more acidic hydroxyl group of the resorcinol.
- **Alkylation:** While stirring, slowly add benzyl bromide to the reaction mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux. The reaction progress should be monitored by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- **Extraction:** Concentrate the filtrate using a rotary evaporator. Dissolve the residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude **2-(Benzyloxy)-4-bromophenol** can be purified by column chromatography on silica gel.

Diagram 1: Experimental Workflow for the Synthesis of **2-(Benzyloxy)-4-bromophenol**



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Caption: A flowchart illustrating the key steps in the synthesis of **2-(Benzyloxy)-4-bromophenol**.

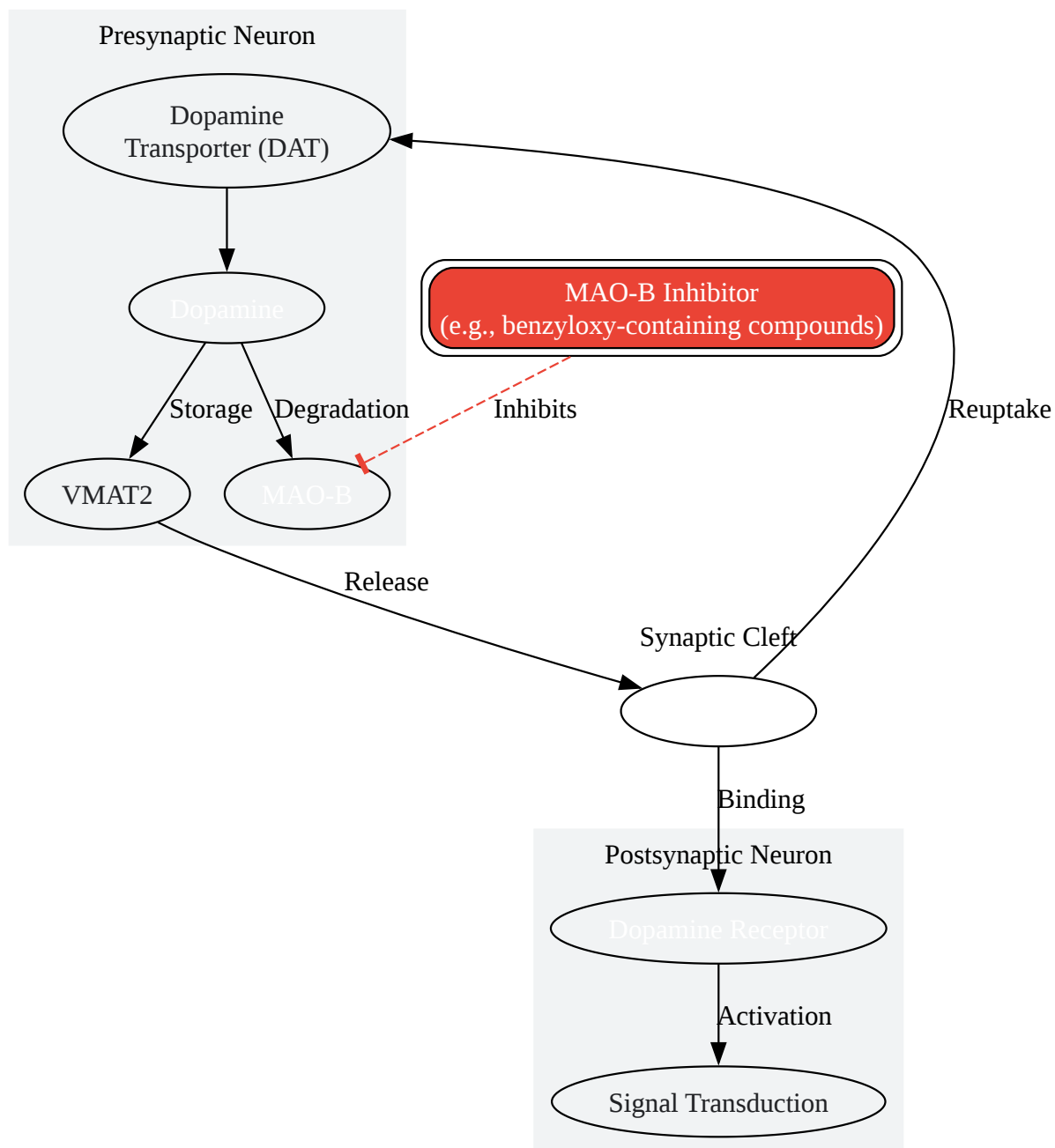
Biological Significance and Potential Applications

The chemical scaffold of **2-(Benzyloxy)-4-bromophenol** is of significant interest in drug discovery, particularly in the context of neurodegenerative diseases. The benzyloxy moiety is a common feature in molecules designed as inhibitors of monoamine oxidase B (MAO-B).[8][9]

Role as a Monoamine Oxidase B (MAO-B) Inhibitor

MAO-B is an enzyme responsible for the degradation of neurotransmitters, most notably dopamine.[9] In neurodegenerative conditions such as Parkinson's disease, the levels of dopamine in the brain are depleted. By inhibiting MAO-B, the breakdown of dopamine is reduced, leading to an increase in its concentration in the synaptic cleft and an enhancement of dopaminergic signaling.[9] This is a key therapeutic strategy for managing the motor symptoms of Parkinson's disease.[9]

Many potent and selective MAO-B inhibitors feature a benzyloxy group, suggesting that **2-(Benzyloxy)-4-bromophenol** could serve as a valuable precursor for the synthesis of novel therapeutic agents in this class.



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- To cite this document: BenchChem. [Physical and chemical properties of 2-(Benzyloxy)-4-bromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135320#physical-and-chemical-properties-of-2-benzyloxy-4-bromophenol]

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